

# N-Formyl Thyroxine-13C6: Proper Disposal & Handling Procedures

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## Compound of Interest

Compound Name: N-Formyl Thyroxine-13C6

CAS No.: 1346604-89-4

Cat. No.: B585452

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## Executive Summary: Immediate Action Plan

### STOP AND VERIFY:

- Is this Radioactive?NO. The 13C label is a stable isotope.[1] Do not dispose of this in radioactive waste streams (decay-in-storage) unless mixed with other radiolabels (e.g., 125I or 14C).[1]
- Is this Bioactive?YES. This is a thyroxine (T4) derivative.[1] It possesses hormonal activity and is an endocrine disruptor.[1]
- Is this Halogenated?YES. It contains four Iodine atoms.[1] It must be segregated into Halogenated Organic Waste.

Disposal Directive: All **N-Formyl Thyroxine-13C6** waste (solid or liquid) must be incinerated via a licensed hazardous waste vendor.[1] Do not discharge into municipal sewer systems.

## Part 1: Chemical Identity & Hazard Assessment[1][2]

To ensure a self-validating safety protocol, we must understand the causality of the hazards. We are not just following rules; we are managing specific molecular risks.

## Molecular Profile[1]

- Chemical Name: N-Formyl-L-thyroxine-13C6[1]
- Core Hazard: Target Organ Toxicity (Thyroid/Endocrine). The N-formyl group is a protecting group that may hydrolyze in environmental conditions to release free Thyroxine (T4).[1] T4 is a potent endocrine modulator.[1]
- Environmental Hazard: Halogenated organic compounds (Iodinated) are persistent and difficult to degrade in standard water treatment facilities.[1]

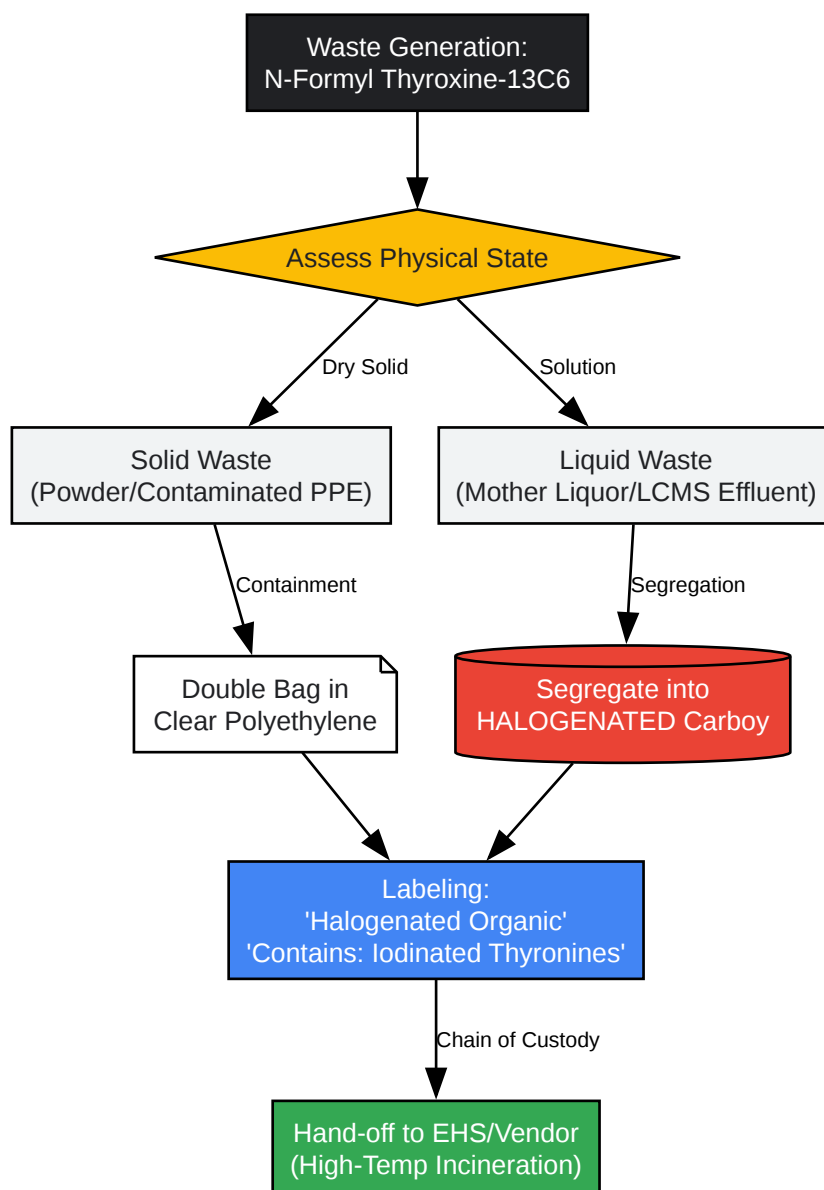
## Quantitative Data Table

Property	Specification	Operational Implication
Isotope Type	Stable Carbon-13 (13C)	Non-Radioactive. No Geiger/Scintillation monitoring required.[1]
Halogen Content	Iodine (4 atoms/molecule)	Mandatory Segregation. Must go to Halogenated Waste to prevent incinerator corrosion/catalyst poisoning.[1]
Solubility	Low in Water; High in DMSO/MeOH	Use organic solvents for spill cleanup; do not use water alone.[1]
Stability	Light Sensitive; Hygroscopic	Keep waste containers opaque or foil-wrapped.[1]
RCRA Status	Not P/U Listed (See Section 4)	Manage as "Non-Regulated Hazardous Waste" (State-dependent) or "Pharmaceutical Waste." [1][2]

## Part 2: The Disposal Workflow (The "How")

This protocol relies on Source Segregation.[1] Mixing this compound with non-halogenated solvents increases disposal costs and complicates incineration.[1]

## Decision Matrix & Workflow (Visualized)



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Figure 1: Decision matrix for segregating and packaging **N-Formyl Thyroxine-13C6** waste streams.

## Detailed Protocols

## Protocol A: Liquid Waste (Solutions, LC-MS Effluent)

Rationale: Iodine-containing compounds require higher incineration temperatures (>1100°C) to prevent the formation of toxic byproducts.[1]

- Segregation: Do not pour into the "General Organic" or "Non-Halogenated" carboy. Use the Halogenated Waste container (often color-coded Red or Yellow depending on institution).[1]
- Compatibility Check: Ensure the carboy does not contain strong oxidizers (e.g., Nitric Acid), which could react with the Iodine to release toxic I<sub>2</sub> gas.
- Labeling:
  - Primary Constituent: [Solvent Name, e.g., Methanol]
  - Hazardous Constituent: **N-Formyl Thyroxine-13C6** (<1%)[1]
  - Hazard Checkbox: Toxic, Irritant.[1]

## Protocol B: Solid Waste (Expired Powder, Weighing Boats)

Rationale: Fine powders pose an inhalation risk.[1]

- Containment: Place the original vial or weighing boat inside a clear polyethylene bag (Zip-lock style).
- Secondary Containment: Place the sealed bag into the Solid Hazardous Waste drum.
- Sharps: If the compound is in a syringe or needle, it must go strictly into a Chemical Sharps container, never the trash.

## Part 3: Emergency Contingencies (Spill Response)

Scenario: You have dropped a vial of **N-Formyl Thyroxine-13C6** powder on the bench.

The "Deactivation" Myth: Do not attempt to "deactivate" the spill with bleach (Sodium Hypochlorite) on the benchtop. While bleach oxidizes T<sub>4</sub>, the reaction with high concentrations of Iodine can release noxious iodine gas or form unpredictable iodinated species.

### Correct Spill Protocol:

- Isolate: Mark the area.<sup>[1][3]</sup> Don appropriate PPE (Nitrile gloves, Lab coat, Safety glasses).<sup>[1]</sup> Respiratory protection (N95 or P100) is recommended if powder is aerosolized.<sup>[1]</sup>
- Solubilize: Cover the powder with a paper towel dampened with Methanol or DMSO.<sup>[1]</sup> The compound is poorly soluble in water; water will just spread the contamination.
- Collect: Wipe up the material.<sup>[1]</sup>
- Disposal: Place all contaminated wipes into a bag, seal it, and dispose of it as Solid Hazardous Waste.
- Wash: Clean the surface with a detergent solution to remove oily residues.<sup>[1]</sup>

## Part 4: Regulatory Compliance (US/EU Context)

### EPA RCRA Status (USA)

- Classification: N-Formyl Thyroxine is not a P-listed (Acutely Toxic) or U-listed waste under 40 CFR 261.33.<sup>[1]</sup>
- Generator Status: However, due to its biological activity and halogen content, it falls under the "Characteristic" or "State-Regulated" waste definitions.
- Best Practice: Treat as Class 6.1 (Toxic Substance) for transport and disposal purposes.<sup>[1]</sup>

### European Waste Catalogue (EWC)

- Code:18 01 06\* (Chemicals consisting of or containing dangerous substances).<sup>[1]</sup>
- Directive: Must be incinerated at a facility permitted for halogenated waste.

## References

- Supports Hazard H372 (Target Organ Toxicity) and general handling.
- U.S. Environmental Protection Agency (EPA). (2023).<sup>[1]</sup> Management of Pharmaceutical Hazardous Waste (40 CFR Part 266 Subpart P).<sup>[1]</sup> Retrieved from [[Link](#)]

- Provides the regulatory framework for handling non-listed but bioactive pharmaceutical waste.
- University of Illinois Urbana-Champaign (DRS). (n.d.).<sup>[1]</sup> Halogenated Organic Liquids Disposal Guidelines. Retrieved from [\[Link\]](#)
  - Authoritative source for the segregation of halogenated vs.
- Moravek, Inc. (n.d.).<sup>[1]</sup> How To Store And Dispose Of Radiolabeled Compounds vs Stable Isotopes. Retrieved from [\[Link\]](#)
  - Clarifies the distinction between stable isotope (<sup>13</sup>C) and radioactive (<sup>14</sup>C) disposal requirements.

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## Sources

- 1. [spectrumchemical.com](https://www.spectrumchemical.com) [[spectrumchemical.com](https://www.spectrumchemical.com)]
- 2. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- 3. [campusoperations.temple.edu](https://www.campusoperations.temple.edu) [[campusoperations.temple.edu](https://www.campusoperations.temple.edu)]
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